

Isopentenol safety data sheet and handling precautions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopentenol*

Cat. No.: *B1216264*

[Get Quote](#)

A Technical Guide to the Safe Handling of Isopentenols

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for common **isopentenol** isomers, primarily 3-methyl-2-buten-1-ol (Prenol) and 3-methyl-3-buten-1-ol (Isoprenol). The information is compiled to assist laboratory and development professionals in maintaining a safe work environment.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for the two primary **isopentenol** isomers. This data is essential for risk assessment and the design of safe experimental procedures.

Property	3-Methyl-2-buten-1-ol (Prenol)	3-Methyl-3-buten-1-ol (Isoprenol)
CAS Number	556-82-1[1][2]	763-32-6[3]
Molecular Formula	C ₅ H ₁₀ O[4]	C ₅ H ₁₀ O
Molecular Weight	86.13 g/mol	86.13 g/mol
Appearance	Clear, colorless to pale yellow liquid[1]	Colorless liquid[5]
Boiling Point	140 °C	130-132 °C[5]
Flash Point	43 °C (109.4 °F) - closed cup[1]	42 °C (107.6 °F) - closed cup[5]
Density	0.848 g/mL at 25 °C	0.853 g/mL at 25 °C
Vapor Pressure	1.4 mmHg at 20 °C	3 hPa at 20 °C[6]

Hazard Identification and GHS Classification

Both isomers are classified as flammable liquids and pose several health hazards.

- 3-Methyl-2-buten-1-ol (Prenol):
 - Flammable liquid and vapor (H226).[2]
 - Harmful if swallowed (H302).[2]
 - Causes skin irritation (H315) and serious eye damage/irritation (H319).[2]
 - May cause respiratory irritation (H335).[2]
- 3-Methyl-3-buten-1-ol (Isoprenol):
 - Flammable liquid and vapor (H226).[3]
 - May cause an allergic skin reaction (H317).[3]

- Causes serious eye damage (H318).[3][7]
- Suspected of causing cancer (H350).[3]

Handling Precautions and Engineering Controls

Strict adherence to safety protocols is mandatory when working with **isopentenols**.

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[5][8]
- Ignition Sources: As flammable liquids, **isopentenols** must be kept away from heat, sparks, open flames, and other ignition sources.[1][2] Use spark-proof tools and explosion-proof equipment.[1][8] Grounding and bonding of containers is required during material transfer to prevent static discharge.[1][3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[3]
 - Hand Protection: Wear suitable chemical-resistant gloves.[1]
 - Skin and Body Protection: A lab coat or fire-resistant impervious clothing should be worn.[3]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the laboratory area.[8] Contaminated clothing should be removed and washed before reuse.[1]

Emergency and First-Aid Procedures

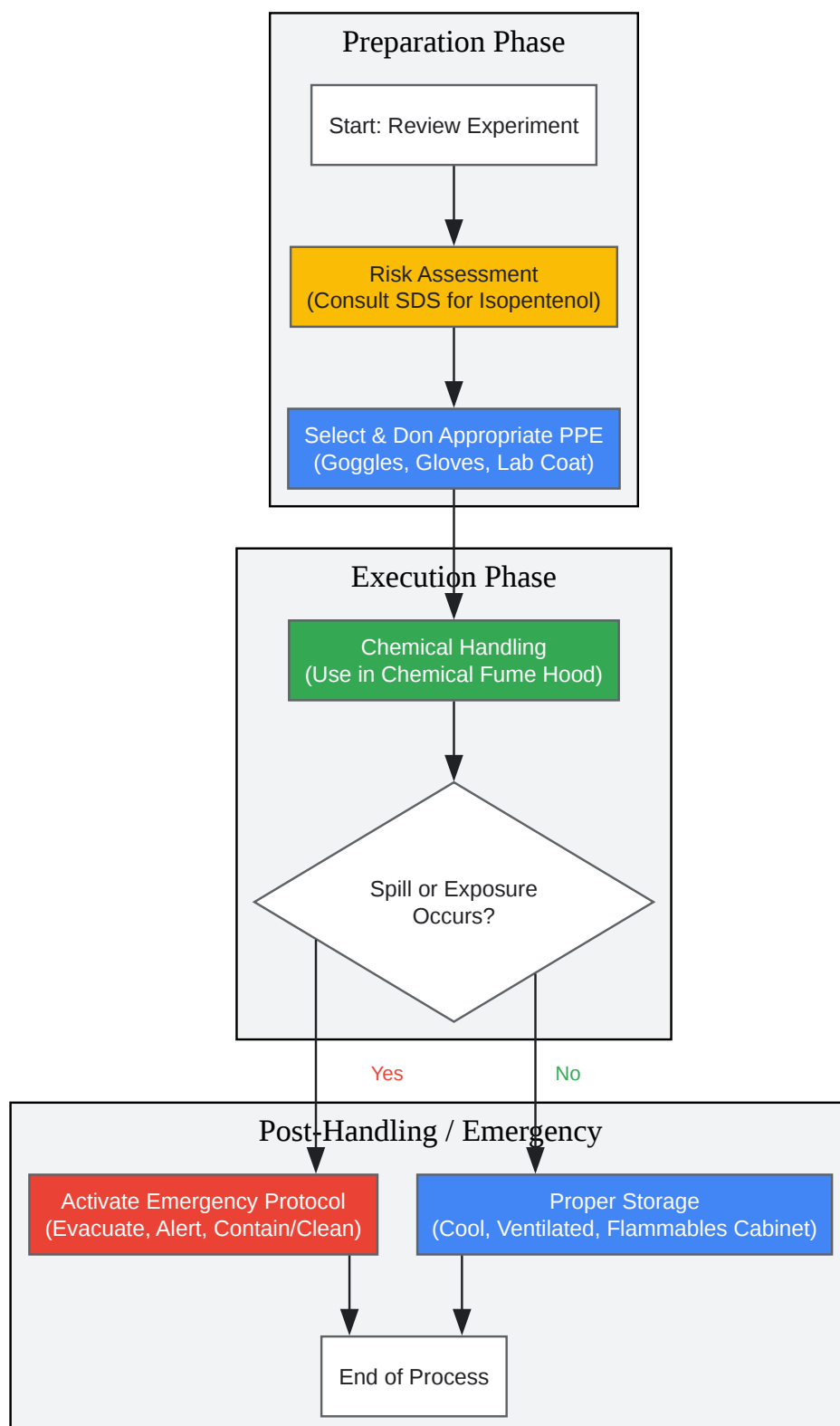
Immediate and appropriate action is critical in the event of an exposure or spill.

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes.[1]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical aid.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Seek immediate medical attention.
- Spills: Evacuate the area and remove all ignition sources.[\[9\]](#) Absorb the spill with an inert material (e.g., sand or diatomaceous earth) and place it in a suitable, sealed container for disposal.[\[5\]](#) Ensure the area is well-ventilated during cleanup.[\[5\]](#)

Workflow for Safe Handling and Emergency Response

The following diagram illustrates a logical workflow for handling **isopentenols** safely in a research environment, from initial planning to emergency response.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Isopentenol**.

Experimental Protocol: Acute Oral Toxicity Assessment (Representative)

Toxicological data, such as LD₅₀ values, are determined using standardized experimental protocols. The following provides a detailed methodology based on the OECD Guideline 423: Acute Toxic Class Method.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This method is designed to classify a substance's toxicity with a minimal number of animals.

- Principle: A stepwise procedure is used with a small number of animals per step.[\[11\]](#) Depending on the mortality or morbidity of the animals, a decision is made to either stop testing, dose another group at a lower or higher fixed dose level, or dose additional animals at the same level. The method allows for classification of the substance into one of a series of toxicity classes defined by fixed LD₅₀ cut-off values.[\[10\]](#)
- Animal Selection:
 - Healthy, young adult rodents (typically rats, with non-pregnant females preferred) are used.[\[10\]](#)
 - Animals are randomly selected and acclimatized to laboratory conditions for at least five days prior to dosing.[\[10\]](#)
 - The weight variation of animals should not exceed $\pm 20\%$ of the mean weight.[\[10\]](#)
- Dose Preparation and Administration:
 - The test substance is typically administered in a constant volume over a range of doses. The maximum volume for rodents should not exceed 1 mL/100g of body weight for aqueous solutions.[\[10\]](#)
 - The substance is administered orally via gavage in a single dose.
 - Animals are fasted prior to dosing (e.g., food, but not water, is withheld overnight).
- Procedure:

- The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
- Initially, a group of three animals is dosed at the selected starting level.
- Sighting Study (Optional): A single animal may be dosed to help determine the appropriate starting dose.
- Observation:
 - Animals are observed individually for the first 30 minutes, periodically during the first 24 hours, and daily thereafter for a total of 14 days.
 - Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
 - Body weight is recorded weekly, and all animals are subjected to a gross necropsy at the end of the observation period.
- Data Interpretation: The number of animals that die or show signs of severe toxicity within each group is used to classify the substance according to the Globally Harmonized System (GHS).[10] For instance, an assessment of moniliformin in Sprague-Dawley rats using this guideline allowed for its classification into GHS category 2.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. chemos.de [chemos.de]
- 3. echemi.com [echemi.com]
- 4. Page loading... [wap.guidechem.com]

- 5. chemicalbull.com [chemicalbull.com]
- 6. carlroth.com [carlroth.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. nj.gov [nj.gov]
- 10. researchgate.net [researchgate.net]
- 11. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 12. MPG.eBooks - Description: Test No. 423: Acute Oral toxicity - Acute Toxic Class Method [ebooks.mpgdl.mpg.de]
- 13. oecd.org [oecd.org]
- 14. Application of OECD Guideline 423 in assessing the acute oral toxicity of moniliformin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Isopentenol safety data sheet and handling precautions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216264#isopentenol-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com